

Application Note: Spectrophotometric Quantification of Copper(II) in Aqueous Samples Using Violuric Acid

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Compound of Interest

Compound Name: Violuric acid monohydrate

CAS No.: 26351-19-9

Cat. No.: B1459978

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Abstract

This application note provides a comprehensive protocol for the quantitative determination of copper(II) ions in water samples using violuric acid as a chromogenic reagent. Violuric acid forms a stable, colored coordination complex with copper ions, allowing for sensitive and straightforward analysis via UV-Visible spectrophotometry. The intensity of the resulting color is directly proportional to the copper concentration, forming the basis of this analytical method. This guide details the underlying chemical principles, step-by-step experimental procedures, data analysis, and method validation parameters for researchers in environmental monitoring, analytical chemistry, and related scientific fields.

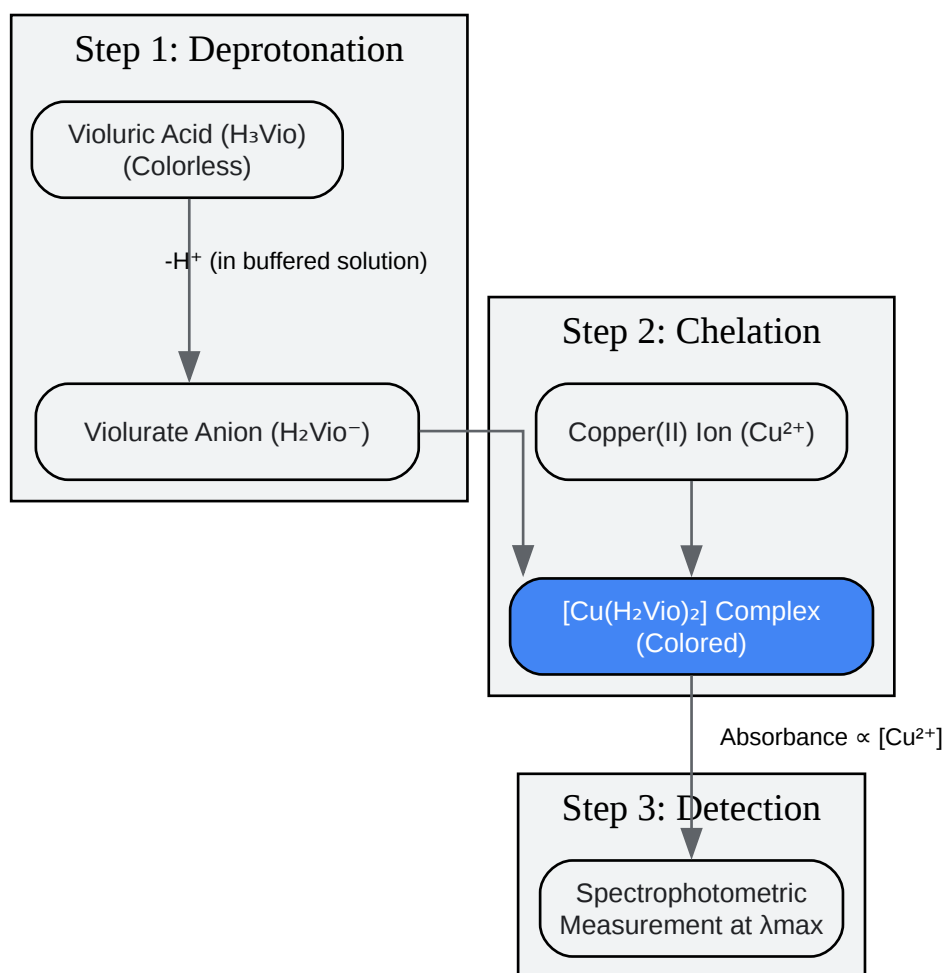
Introduction & Scientific Principle

Copper, an essential micronutrient, can become toxic at elevated concentrations, posing a risk to aquatic ecosystems and human health.^[1] Regulatory bodies worldwide mandate the monitoring of copper levels in drinking water, industrial effluents, and natural water bodies. While techniques like Atomic Absorption Spectroscopy (AAS) and Inductively Coupled Plasma-

Mass Spectrometry (ICP-MS) are highly sensitive, they require significant capital investment and operational expertise.[2] Spectrophotometry offers a simpler, cost-effective, and rapid alternative for routine analysis.[3]

Violuric acid (H_3Vio), a heterocyclic organic compound, is an effective chelating agent and chromogenic reagent for various metal ions.[2][3][4] In solution, it exists in equilibrium with its tautomer, 5-nitrosobarbituric acid.[2] The analytical utility of violuric acid stems from its ability to deprotonate, forming the violurate anion. This anion acts as a polydentate ligand, capable of forming stable and vibrantly colored coordination complexes with metal ions like copper(II).[2][5]

The formation of the copper-violurate complex induces a significant shift in the electronic structure of the molecule, resulting in a distinct color change that can be precisely measured with a spectrophotometer.[2] The absorbance of the solution at the wavelength of maximum absorbance (λ_{max}) is directly proportional to the concentration of the copper(II) ions, in accordance with the Beer-Lambert Law.



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Caption: General mechanism for copper ion detection using violuric acid.

Experimental Protocol

This protocol outlines the necessary steps for preparing reagents, constructing a calibration curve, and analyzing water samples for copper(II) content.

Required Apparatus & Reagents

- Apparatus:
 - UV-Visible Spectrophotometer
 - Matched quartz or glass cuvettes (1 cm path length)

- Calibrated pH meter
- Analytical balance (± 0.0001 g)
- Class A volumetric flasks (10 mL, 50 mL, 100 mL, 1000 mL)
- Class A volumetric pipettes
- Beakers and Erlenmeyer flasks
- Micropipettes
- Filter paper (0.45 μm pore size) for sample preparation
- Reagents:
 - Violuric Acid ($\text{C}_4\text{H}_3\text{N}_3\text{O}_4$), ACS reagent grade
 - Copper(II) Sulfate Pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$), 99.99% trace metals basis
 - Acetic Acid (glacial), ACS reagent grade
 - Sodium Acetate, ACS reagent grade
 - Hydrochloric Acid (HCl), concentrated
 - Sodium Hydroxide (NaOH)
 - Deionized (DI) water (Type I, 18.2 $\text{M}\Omega \cdot \text{cm}$)

Preparation of Solutions

Causality Note: The use of an acetate buffer is critical. The formation and stability of the copper-violurate complex are pH-dependent. The acetate buffer maintains the optimal pH, ensuring reproducible complex formation and color development.

- Acetate Buffer (0.1 M, pH 5.0):
 - Dissolve 8.2 g of sodium acetate in approximately 800 mL of DI water.

- Add 6.0 mL of glacial acetic acid.
- Adjust the pH to 5.0 ± 0.1 using dilute NaOH or HCl while monitoring with a calibrated pH meter.
- Transfer the solution to a 1000 mL volumetric flask and dilute to the mark with DI water.
- Violuric Acid Reagent (0.1% w/v):
 - Accurately weigh 0.100 g of violuric acid.
 - Transfer to a 100 mL volumetric flask.
 - Dissolve in and dilute to the mark with the prepared 0.1 M Acetate Buffer (pH 5.0). Mix until fully dissolved. This solution should be prepared fresh daily for best results.
- Copper Stock Standard Solution (1000 mg/L):
 - Accurately weigh 3.929 g of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ and transfer it to a 1000 mL volumetric flask.
 - Dissolve in approximately 500 mL of DI water.
 - Add 1 mL of concentrated HCl to prevent hydrolysis and precipitation of copper salts.
 - Dilute to the mark with DI water and mix thoroughly. This solution is stable for several months when stored in a refrigerator.
- Copper Working Standard Solution (10 mg/L):
 - Pipette 1.00 mL of the 1000 mg/L copper stock solution into a 100 mL volumetric flask.
 - Dilute to the mark with DI water. This solution should be prepared fresh before each analysis.

Sample Collection and Preparation

- Collect water samples in clean polyethylene or glass bottles.

- To preserve the sample, acidify to pH < 2 with nitric acid immediately after collection if analysis is not performed the same day.
- Before analysis, allow the sample to return to room temperature.
- If the sample contains suspended solids, filter it through a 0.45 µm membrane filter. The resulting analysis will determine the concentration of dissolved copper.[6]

Construction of Calibration Curve

- Label a series of 10 mL volumetric flasks from 0 to 5 (plus a blank).
- Using the 10 mg/L copper working standard, prepare calibration standards according to the table below.

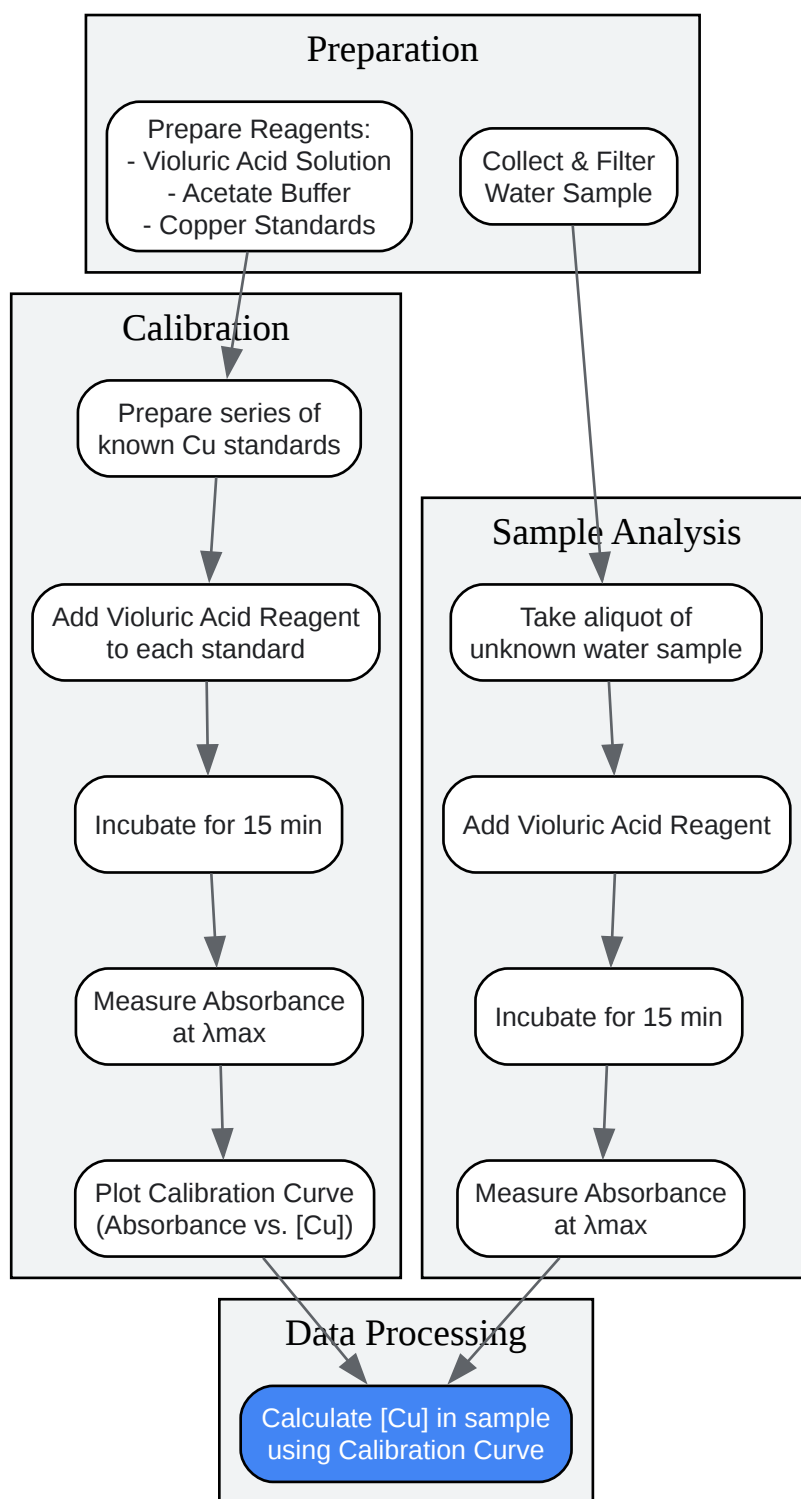
Flask No.	Volume of 10 mg/L Cu Standard (mL)	Final Cu Concentration (mg/L)
Blank	0	0
1	0.10	0.1
2	0.25	0.25
3	0.50	0.5
4	0.75	0.75
5	1.00	1.0

- To each flask, add 2.0 mL of the 0.1% Violuric Acid Reagent.
- Dilute each flask to the 10 mL mark with DI water and mix thoroughly.
- Allow the solutions to stand for 15 minutes at room temperature for complete color development.
- Set the spectrophotometer to the predetermined wavelength of maximum absorbance (λ_{max}) for the copper-violurate complex (Note: This should be determined empirically by scanning the spectrum of a mid-range standard, typically between 300-400 nm).

- Zero the spectrophotometer using the "Blank" solution.
- Measure the absorbance of each standard (1 through 5).
- Plot a graph of Absorbance versus Copper Concentration (mg/L). The resulting plot should be linear. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.995 is considered acceptable.

Analysis of Water Sample

- Pipette an appropriate volume (V_x) of the filtered water sample into a 10 mL volumetric flask. The volume should be chosen so that the final copper concentration falls within the linear range of the calibration curve. If the copper concentration is high, the sample must be diluted first.
- Add 2.0 mL of the 0.1% Violuric Acid Reagent.
- Dilute to the 10 mL mark with DI water and mix thoroughly.
- Allow the solution to stand for 15 minutes.
- Measure the absorbance of the sample solution against the reagent blank.
- Repeat the measurement for replicate samples to ensure precision.



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Caption: Experimental workflow for the spectrophotometric analysis of copper.

Data Analysis & Calculations

The concentration of copper in the original water sample is calculated using the linear regression equation derived from the calibration curve.

Equation: $y = mx + c$ Where:

- y = Absorbance of the unknown sample
- m = Slope of the calibration curve
- x = Concentration of copper in the diluted sample (mg/L)
- c = y-intercept of the calibration curve
- Calculate the copper concentration in the measured solution (x): $x = (y - c) / m$
- Calculate the copper concentration in the original water sample: $\text{Copper (mg/L)} = x * (10 / V_x) * D$ Where:
 - 10 = Final volume in the volumetric flask (mL)
 - V_x = Volume of the water sample taken (mL)
 - D = Dilution factor (if the original sample was pre-diluted)

Method Performance & Validation

The performance of this method must be validated in the laboratory. The following table summarizes typical performance characteristics for violuric acid-based colorimetric assays.[2]

Parameter	Typical Value	Significance
Wavelength (λ_{max})	318 - 330 nm	Wavelength of highest sensitivity for the Cu-violurate complex.
Linearity Range	0.1 - 1.5 mg/L	The concentration range over which the absorbance is directly proportional to concentration.
Correlation Coefficient (R^2)	> 0.995	Indicates the linearity of the calibration curve.
Limit of Detection (LOD)	~0.02 mg/L	The lowest concentration of copper that can be reliably distinguished from the blank.
Limit of Quantification (LOQ)	~0.06 mg/L	The lowest concentration of copper that can be determined with acceptable precision and accuracy.
Interferences	Fe^{3+} , Ni^{2+} , Co^{2+}	Other transition metals can also form colored complexes with violuric acid. Masking agents or pH adjustment may be required for complex sample matrices. [3]

Troubleshooting

Problem	Potential Cause(s)	Recommended Solution(s)
No color development	Incorrect pH; degraded violuric acid reagent; absence of copper.	Check buffer pH; prepare fresh violuric acid reagent; test with a known standard.
Poorly linear calibration curve ($R^2 < 0.995$)	Pipetting errors; contaminated glassware; incorrect blanking of spectrophotometer.	Use calibrated pipettes; ensure all glassware is acid-washed; re-blank the instrument.
Absorbance is too high (> 1.5)	Sample concentration is above the linear range.	Dilute the sample and re-analyze.
Precipitate forms in the flask	High concentration of interfering ions; incorrect pH.	Check sample matrix for high hardness or interfering metals; verify buffer pH.

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